

Personal Protective Equipment & Handling Guide: 2-Chloro-5-hydroxy-4- methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: *2-Chloro-5-hydroxy-4-methoxybenzaldehyde*

CAS No.: 89938-55-6

Cat. No.: B1488104

[Get Quote](#)

Executive Summary & Hazard Identification

2-Chloro-5-hydroxy-4-methoxybenzaldehyde is a functionalized aromatic aldehyde used primarily as an intermediate in pharmaceutical synthesis. While specific toxicological data for this exact isomer is often limited in public databases, its structural analogs (chlorinated hydroxybenzaldehydes) exhibit consistent hazard profiles.

As a Senior Application Scientist, I categorize this compound as a high-alert intermediate. It combines the reactivity of an aldehyde with the permeation and sensitization potential of a halogenated phenol derivative.

Core Hazard Profile (Derived from Structural Analogs)

| Hazard Class | GHS Code | Description | Operational Implication |
|-----------------|----------|---|---|
| Acute Toxicity | H302 | Harmful if swallowed. [1] | No open-bench handling; strict hygiene.[2] |
| Skin Irritation | H315 | Causes skin irritation. [1][2][3][4] | Direct contact causes dermatitis. |
| Sensitization | H317 | May cause allergic skin reaction.[1][2] | Critical: Potential for cumulative sensitization. |
| Eye Irritation | H319 | Causes serious eye irritation.[1][3][4][5] | Dust/vapor can cause corneal injury. |
| STOT-SE | H335 | May cause respiratory irritation.[1][2][3][4] | Inhalation of dust triggers mucosal inflammation. |

“

Technical Note: The aldehyde moiety renders this compound susceptible to autoxidation, forming the corresponding benzoic acid upon air exposure. While this is primarily a purity concern, the resulting acidic crust can increase corrosivity risks.

Personal Protective Equipment (PPE) Matrix

Do not rely on generic "standard lab PPE." The presence of the chlorine atom and the aldehyde group requires specific barrier selection to prevent sensitization.

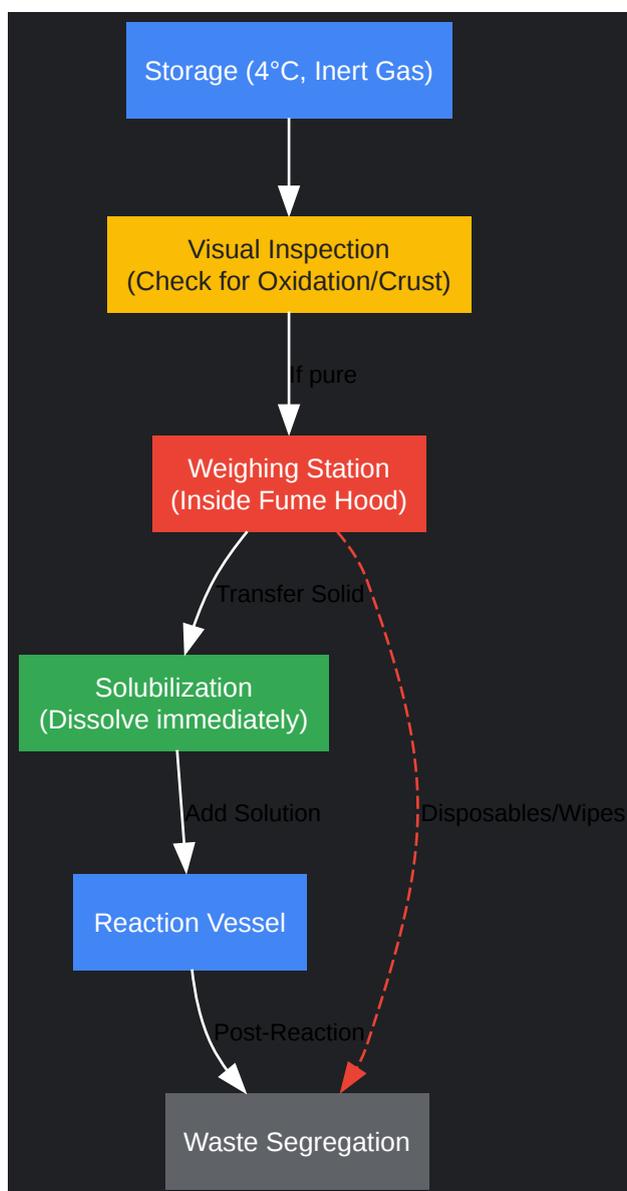
PPE Selection Table

| Protection Zone | Recommended Equipment | Technical Specification & Rationale |
|-----------------|-------------------------|---|
| Hand Protection | Double Nitrile Gloves | <p>Inner: 4 mil (0.10 mm) Nitrile. Outer: 5-8 mil (0.12-0.20 mm) Nitrile. Rationale: Halogenated aromatics can permeate thin latex.^[6] Double gloving provides a breakthrough time buffer and allows outer glove removal upon contamination without exposing skin.</p> |
| Eye/Face | Chemical Safety Goggles | <p>Standard: ANSI Z87.1 (Impact & Splash). Rationale:^[6] Safety glasses are insufficient for fine powders or crystalline solids that can become airborne during weighing. Goggles seal the ocular area.</p> |
| Respiratory | Fume Hood (Primary) | <p>Face Velocity: 80–100 fpm. Contingency: If hood work is impossible (e.g., equipment maintenance), use a half-face respirator with P100/OV (Organic Vapor/Particulate) cartridges.</p> |
| Body | Lab Coat + Sleeves | <p>Material: Poly-cotton or Nomex (if flammables present). Add-on: Disposable Tyvek® sleeves are recommended during weighing to bridge the gap between glove and coat cuff.</p> |

Operational Protocol: Safe Handling Workflow

This workflow is designed to isolate the user from the chemical during its most vulnerable phase: the transition from solid storage to solution.

Handling Logic Diagram



[Click to download full resolution via product page](#)

Figure 1: Safe handling workflow emphasizing containment during the solid-to-liquid transition.

Detailed Procedural Steps

- Preparation:
 - Bring the container to room temperature before opening to prevent water condensation (which accelerates aldehyde oxidation).
 - Verify fume hood function (sash at proper height).
- Weighing (The Critical Step):
 - Never weigh this compound on an open bench. Move the balance into the hood or use a draft shield.
 - Use an anti-static gun if the powder is flighty.
 - Technique: Place a tared vial inside a secondary container (beaker). Transfer solid directly into the vial. Cap the vial inside the hood before moving it.
- Solubilization:
 - Dissolve the solid in the reaction solvent (e.g., DCM, THF, Methanol) as quickly as possible. Solutions are generally easier to contain than light powders.
 - Note: If using chlorinated solvents (DCM), ensure gloves are changed immediately upon splash contact, as DCM carries solutes through nitrile rapidly.

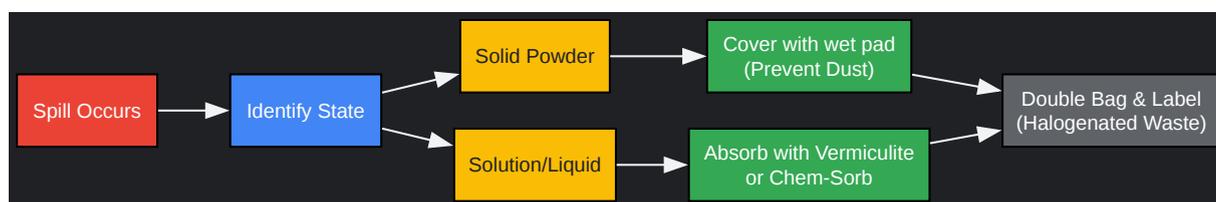
Waste Disposal & Deactivation[7][8][9]

Proper disposal is a regulatory imperative. The chlorine atom classifies this as Halogenated Waste, which incurs higher disposal costs and stricter incineration requirements than standard organic waste.

Disposal Classification Table

| Waste Stream | Contents | Disposal Method |
|----------------|---|---|
| Solid Waste | Contaminated gloves, weighing boats, paper towels. | Hazardous Solid Waste Bin. Double-bagged and labeled "Toxic/Halogenated Solid." |
| Liquid Waste A | Mother liquors, reaction solvents (if halogenated). | Halogenated Organic Waste. (Do NOT mix with acetone/non-hal waste if your facility separates them). |
| Liquid Waste B | Aqueous extractions. | Aqueous Waste. Check pH.[7] [8] If containing traces of aldehyde, treat as hazardous aqueous waste. |

Emergency Spill Response (Decision Logic)



[Click to download full resolution via product page](#)

Figure 2: Decision logic for immediate spill response. Note the wet-pad technique for solids to prevent aerosolization.

Decontamination Solution: For surface cleaning, use a mild surfactant solution followed by water. Avoid using strong oxidizers (bleach) immediately, as this may react vigorously with the aldehyde or other reaction components.

References & Authority

- Sigma-Aldrich. Safety Data Sheet: 2-Chloro-4-hydroxy-5-methoxybenzaldehyde (Isomer Analog). Retrieved from

- PubChem.Compound Summary: Chlorinated Benzaldehyde Derivatives. National Library of Medicine. Retrieved from
- Vanderbilt University.Halogenated Solvents & Waste Handling Protocol. Retrieved from
- Occupational Safety and Health Administration (OSHA).Toxic and Hazardous Substances: 29 CFR 1910.1450 (Lab Standard). Retrieved from

Disclaimer: This guide is based on the chemical structure and class properties of halogenated aromatic aldehydes. Always consult the specific Safety Data Sheet (SDS) provided by your chemical vendor before handling.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. chemical-label.com](https://www.chemical-label.com) [chemical-label.com]
- [2. chemicalbook.com](https://www.chemicalbook.com) [chemicalbook.com]
- [3. sigmaaldrich.cn](https://www.sigmaaldrich.cn) [sigmaaldrich.cn]
- [4. bio.vu.nl](https://www.bio.vu.nl) [bio.vu.nl]
- [5. fishersci.com](https://www.fishersci.com) [fishersci.com]
- [6. cdn.vanderbilt.edu](https://cdn.vanderbilt.edu) [cdn.vanderbilt.edu]
- [7. apps.ecology.wa.gov](https://apps.ecology.wa.gov) [apps.ecology.wa.gov]
- [8. Guidance Manual for Disposal of Chlorinated Water](https://www.vita-d-chlor.com) [vita-d-chlor.com]
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: 2-Chloro-5-hydroxy-4-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1488104#personal-protective-equipment-for-handling-2-chloro-5-hydroxy-4-methoxybenzaldehyde\]](https://www.benchchem.com/product/b1488104#personal-protective-equipment-for-handling-2-chloro-5-hydroxy-4-methoxybenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com